

In-depth Technical Guide: (S,R,S)-AHPC-PEG3-NH2 Free Base

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (S,R,S)-AHPC-PEG3-NH2
hydrochloride

Cat. No.: B15604571

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the physicochemical properties of (S,R,S)-AHPC-PEG3-NH2 in its free base form, a key building block in the development of Proteolysis-Targeting Chimeras (PROTACs).

Physicochemical Data

The fundamental properties of (S,R,S)-AHPC-PEG3-NH2 free base are summarized below. This data is essential for accurate experimental design, stoichiometric calculations, and analytical characterization.

Property	Value
Molecular Formula	C ₃₀ H ₄₅ N ₅ O ₇ S
Molecular Weight	619.77 g/mol
Synonyms	VH032-PEG3-NH2, VHL Ligand-Linker Conjugates 1, E3 ligase Ligand-Linker Conjugates 5 Free Base
CAS Number	2010159-56-3
Appearance	Solid, Light yellow to yellow

Table 1: Key physicochemical data for (S,R,S)-AHPC-PEG3-NH2 free base.[1][2]

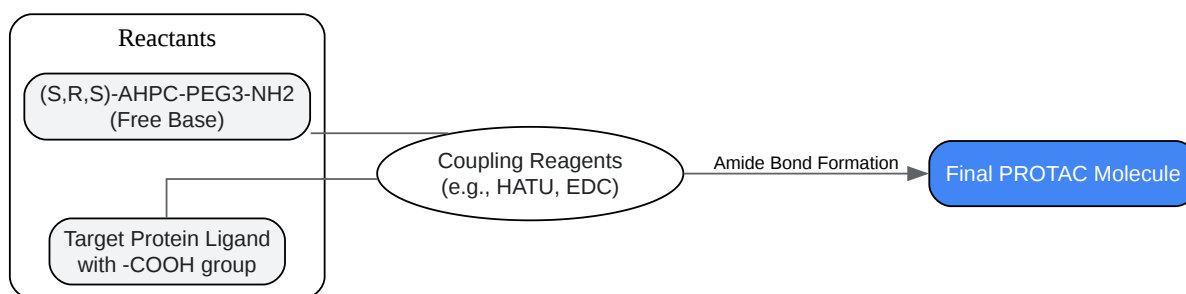
Chemical Structure and Functionality

(S,R,S)-AHPC-PEG3-NH2 is a synthetic E3 ligase ligand-linker conjugate.[1] It is comprised of three key components:

- The (S,R,S)-AHPC moiety: This is a von Hippel-Lindau (VHL) E3 ligase ligand, responsible for recruiting the VHL protein.
- A 3-unit PEG linker: The polyethylene glycol spacer enhances solubility and provides the necessary flexibility for the formation of a productive ternary complex between the target protein, the PROTAC, and the E3 ligase.
- A terminal primary amine (-NH₂): This functional group serves as a reactive handle for conjugation to a target protein ligand.

Experimental Workflow: PROTAC Synthesis

The terminal amine group on (S,R,S)-AHPC-PEG3-NH2 is typically used for amide bond formation with a carboxylic acid on a target protein ligand. This is a common strategy in the synthesis of PROTAC molecules.



[Click to download full resolution via product page](#)

Figure 1: Generalized workflow for the synthesis of a PROTAC using (S,R,S)-AHPC-PEG3-NH₂.

Methodology: Molecular Weight Determination

The molecular weight of (S,R,S)-AHPC-PEG3-NH₂ free base is calculated based on its empirical formula, C₃₀H₄₅N₅O₇S.^{[1][2]} The calculation involves summing the atomic weights of each atom in the molecule.

Calculation: (30 * Atomic Weight of Carbon) + (45 * Atomic Weight of Hydrogen) + (5 * Atomic Weight of Nitrogen) + (7 * Atomic Weight of Oxygen) + (1 * Atomic Weight of Sulfur) = 619.77 g/mol

This value is critical for preparing solutions of known concentrations and for analytical techniques such as mass spectrometry. It is important to distinguish the molecular weight of the free base from its salt forms, such as the hydrochloride salt (C₃₀H₄₆ClN₅O₇S), which has a higher molecular weight of 656.23 g/mol due to the addition of a molecule of HCl.^{[3][4]}

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. sigmaaldrich.com \[sigmaaldrich.com\]](https://www.sigmaaldrich.com)
- [3. \(S,R,S\)-AHPC-PEG3-NH2 \(hydrochloride\) - MedChem Express \[bioscience.co.uk\]](https://www.bioscience.co.uk)
- [4. \(S,R,S\)-AHPC-PEG3-NH2 hydrochloride \[myskinrecipes.com\]](https://www.myskinrecipes.com)
- To cite this document: BenchChem. [In-depth Technical Guide: (S,R,S)-AHPC-PEG3-NH2 Free Base]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15604571/docs#in-depth-technical-guide-s-r-s-ahpc-peg3-nh2-free-base\]](https://www.benchchem.com/product/b15604571/docs#in-depth-technical-guide-s-r-s-ahpc-peg3-nh2-free-base)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check